

Drobuline Hydrochloride (C₁₉H₂₆ClNO): A Technical Guide for Researchers

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Compound of Interest

Compound Name: Drobuline Hydrochloride

Cat. No.: B1662737

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Abstract

Drobuline Hydrochloride is an anti-arrhythmic agent with the molecular formula C₁₉H₂₆ClNO. Primarily classified as a cardiac depressant, its mechanism of action involves the modulation of ion channels crucial to cardiac electrophysiology. This technical guide provides a comprehensive overview of the available scientific data on **Drobuline Hydrochloride**, including its physicochemical properties, mechanism of action, pharmacokinetics, and a summary of preclinical efficacy. Detailed experimental methodologies for key assays are outlined to facilitate further research and development.

Physicochemical Properties

Drobuline Hydrochloride is a white crystalline powder. A summary of its key physicochemical properties is presented in Table 1.

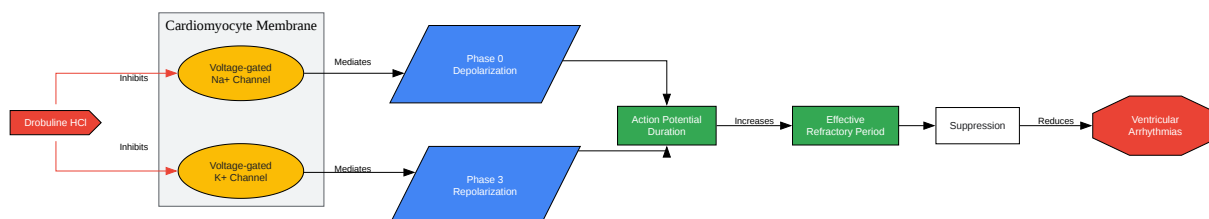
Property	Value	Source
Molecular Formula	C ₁₉ H ₂₆ ClNO	[1][2]
Molecular Weight	319.87 g/mol	[1][2]
CAS Number	68162-52-7	[1]
Appearance	White crystalline powder	[1]

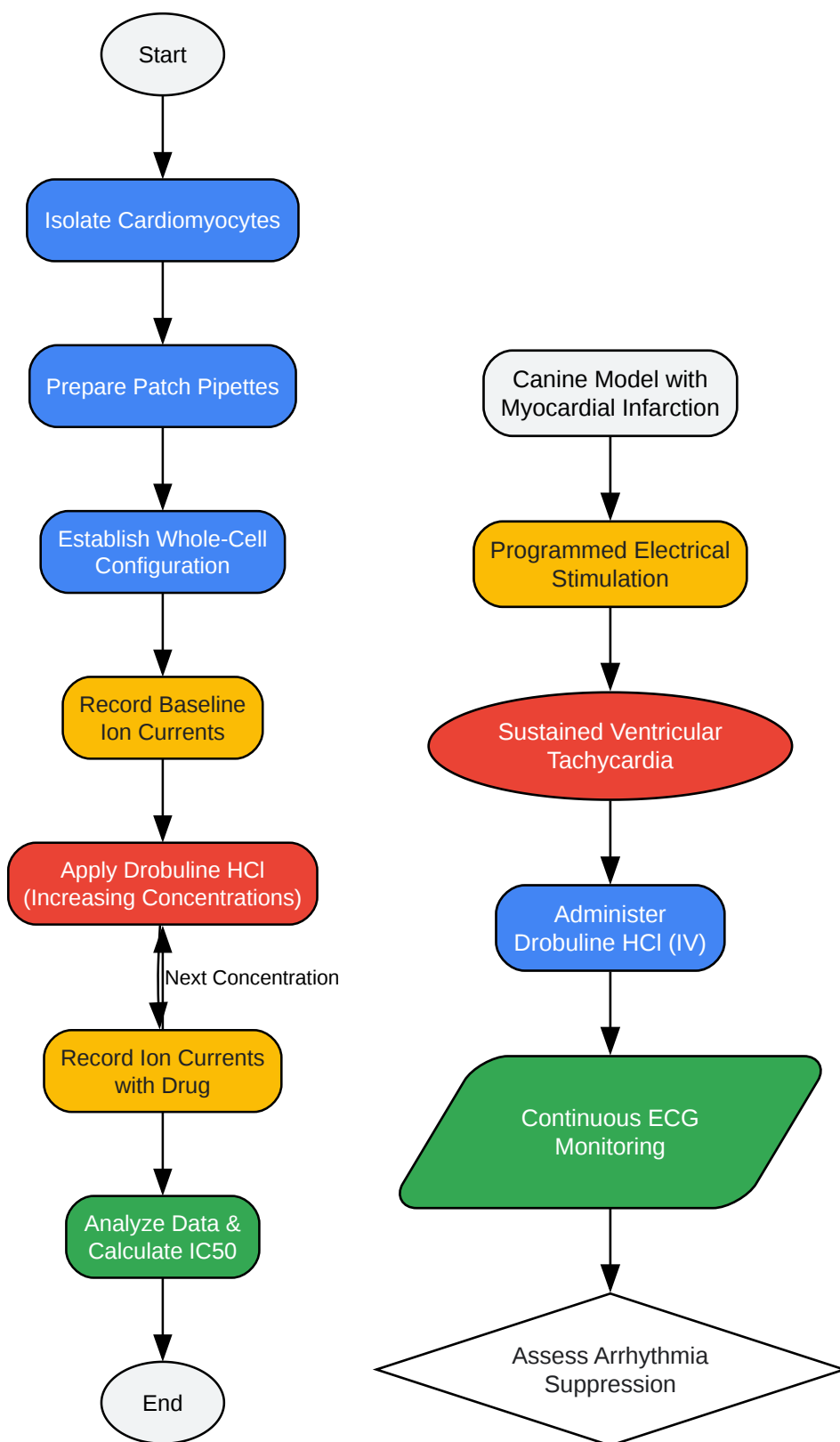
Mechanism of Action

Drobuline Hydrochloride exerts its anti-arrhythmic effects primarily through the blockade of voltage-gated sodium (Na^+) and potassium (K^+) channels in cardiac myocytes. This dual ion channel inhibition leads to a prolongation of the cardiac action potential duration and a decrease in the automaticity of cardiac tissue, thereby stabilizing the heart rhythm.

Signaling Pathway

The primary signaling pathway affected by **Drobuline Hydrochloride** is the regulation of ion flux across the cardiac cell membrane, which is fundamental to the generation and propagation of the cardiac action potential. By blocking Na^+ channels, Drobuline slows the rapid depolarization phase (Phase 0) of the action potential. Inhibition of K^+ channels delays the repolarization phase (Phase 3). The combined effect is an increase in the effective refractory period of cardiac tissue, making it less susceptible to re-entrant arrhythmias.





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References

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